

Application Notes and Protocols: Furfuryl Hexanoate in Fragrance Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furfuryl hexanoate*

Cat. No.: *B1593814*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Furfuryl hexanoate (CAS No. 39252-02-3) is an ester recognized for its potent and multifaceted aroma profile.^[1] While primarily utilized as a flavoring agent, its unique olfactory characteristics present potential applications in fragrance formulations. This document provides detailed application notes and protocols for the evaluation and use of **furfuryl hexanoate** in fragrance compositions, with a focus on its scent profile, stability, and potential role in fragrance creation.

Furfuryl hexanoate is characterized by a pleasant fruity aroma.^[1] Its scent is further described as having green, fatty, musty, and waxy nuances.^[2] This complexity allows it to be a versatile component, capable of adding richness and a natural quality to fragrance accords.

It is critical to note the regulatory landscape surrounding furan derivatives. Furfuryl alcohol, a precursor to **furfuryl hexanoate**, is prohibited for use as a fragrance ingredient by the International Fragrance Association (IFRA). While there is no specific IFRA standard for **furfuryl hexanoate**, its use in fragrances may be approached with caution by the industry. However, it has been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) for use as a flavoring substance with no safety concerns at current intake levels.^[3] This suggests a profile of low toxicity when ingested.^[1]

Data Presentation

Table 1: Physicochemical Properties of Furfuryl Hexanoate

Property	Value	Source
Molecular Formula	C11H16O3	PubChem
Molecular Weight	196.24 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	224-225 °C at 760 mmHg	The Good Scents Company
Flash Point	107.22 °C	The Good Scents Company
Specific Gravity	1.003 - 1.013 @ 25°C	The Good Scents Company
Refractive Index	1.452 - 1.458 @ 20°C	The Good Scents Company
Solubility	Soluble in alcohol; sparingly soluble in water	The Good Scents Company

Table 2: Olfactory Profile of Furfuryl Hexanoate

Odor Aspect	Description	Source
Primary	Fruity	[1]
Secondary	Green, Fatty, Musty, Waxy	[2]

Application in Fragrance Formulations

Furfuryl hexanoate's primary role in a fragrance formulation would be as a modifier and enhancer, likely in the top to middle notes. Its green and fruity facets can provide a natural-smelling lift to compositions, while its waxy and fatty undertones can add complexity and depth.

Hypothetical Fragrance Accord: "Green Pear and Freesia"

This accord demonstrates how **furfuryl hexanoate** could be used to create a fresh, fruity-floral scent.

Ingredient	Parts (by weight)	Olfactory Contribution
Top Notes		
Bergamot Oil	150	Bright, citrusy opening
Lemon Oil	100	Fresh, zesty top note
Furfuryl Hexanoate	20	Green, fruity (pear-like), waxy nuance
Cis-3-Hexenyl Acetate	10	Sharp, green, cut-grass effect
Middle Notes		
Linalool	120	Floral (lily-of-the-valley), slightly citrusy
Hedione® (Methyl Dihydrojasmonate)	200	Diffusive, transparent floral (jasmine)
Freesia Accord	150	Sweet, floral, slightly peppery
Phenyl Ethyl Alcohol	80	Rose, floral
Base Notes		
Galaxolide® (50% in BB)	100	Clean, floral musk
Iso E Super®	50	Woody, ambery, smooth
Vetiver Acetate	20	Clean, woody, slightly grassy
Total	1000	

In this hypothetical accord, **furfuryl hexanoate** is used at a low concentration (2%) to introduce a natural, slightly under-ripe pear note with a waxy texture, complementing the sharp greenness of cis-3-hexenyl acetate and bridging the fruity top notes with the floral heart.

Experimental Protocols

Olfactory Evaluation Protocol

Objective: To systematically evaluate the odor profile of **furfuryl hexanoate**.

Materials:

- **Furfuryl hexanoate** (high purity)
- Ethanol (perfumer's grade, odorless)
- Glass vials with caps
- Pipettes
- smelling strips

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **furfuryl hexanoate** in ethanol: 10%, 1%, and 0.1% (w/w).
- Labeling: Label each vial clearly with the concentration.
- Olfactory Assessment:
 - Dip a clean smelling strip into the 0.1% dilution, ensuring not to oversaturate.
 - Wave the strip gently under the nose and record initial impressions (top notes).
 - Evaluate the scent evolution on the strip at regular intervals (e.g., 5 min, 15 min, 1 hr, 4 hrs) to assess the middle and base notes.
 - Repeat the process for the 1% and 10% dilutions, noting any changes in odor character and intensity.
- Odor Description: Use a standardized vocabulary to describe the scent, noting facets such as fruity, green, waxy, fatty, and any other perceived characteristics.

Stability Testing Protocol

Objective: To assess the stability of **furfuryl hexanoate** in a fragrance base under accelerated aging conditions.

Materials:

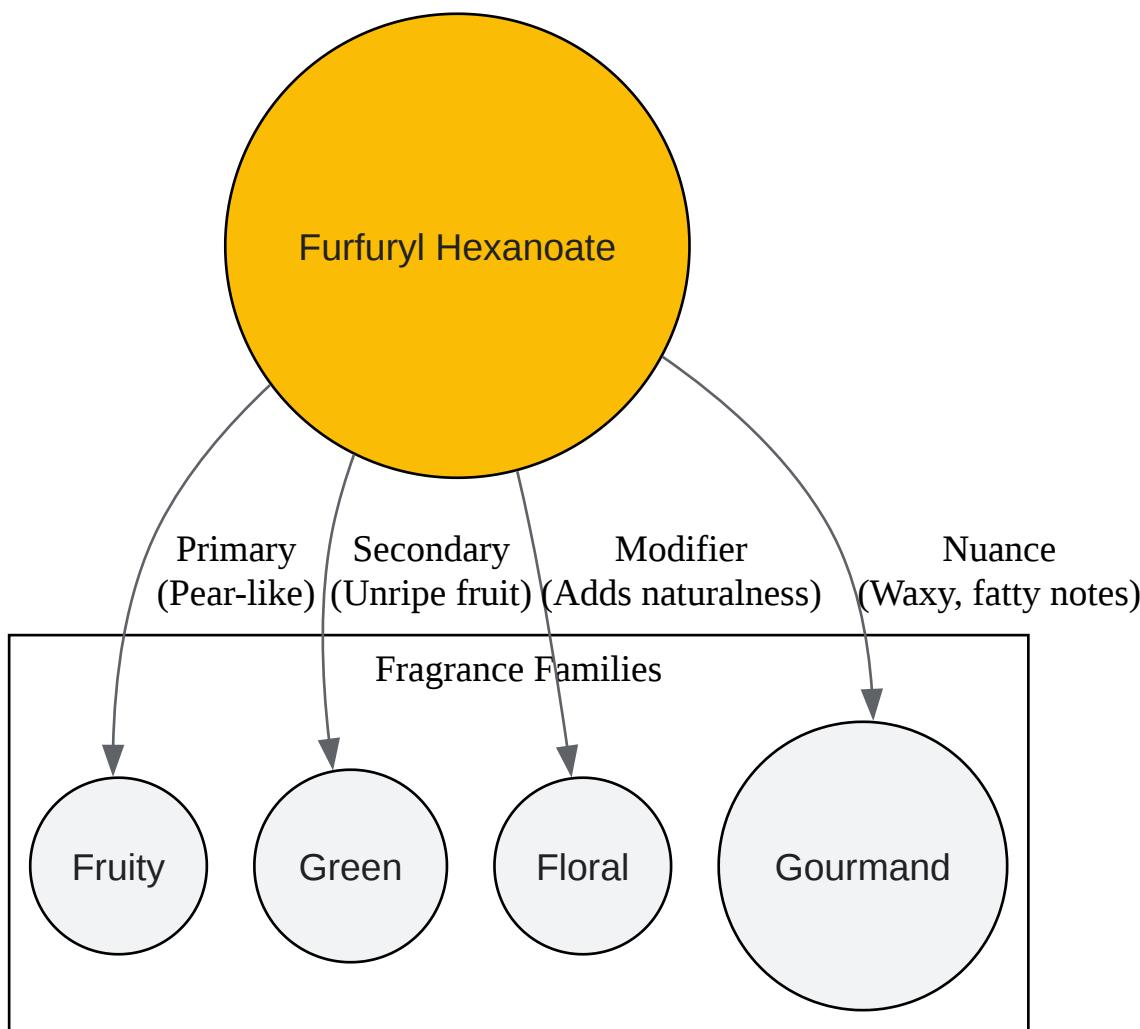
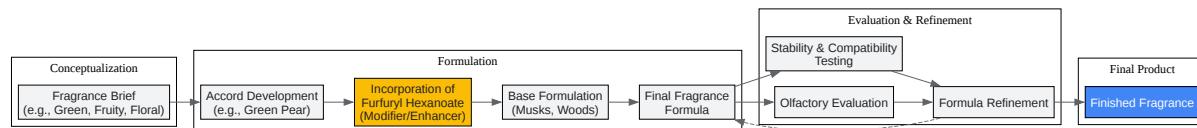
- **Furfuryl hexanoate**
- Fragrance base (e.g., a simple floral or citrus accord in ethanol)
- Control sample (fragrance base without **furfuryl hexanoate**)
- Glass bottles with airtight caps
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light cabinet
- Refrigerator ($4^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Sample Preparation: Prepare two sets of samples:
 - Test Sample: Fragrance base containing a known concentration of **furfuryl hexanoate** (e.g., 1%).
 - Control Sample: Fragrance base without **furfuryl hexanoate**.
- Storage Conditions: Store the samples under the following conditions for a period of 4 weeks:
 - Accelerated Aging (Heat): In an oven at 40°C .
 - Light Exposure: In a UV light cabinet at room temperature.
 - Cold Storage: In a refrigerator at 4°C .

- Room Temperature: At ambient temperature (20-25°C) as a reference.
- Evaluation: At weekly intervals, evaluate both the test and control samples for:
 - Color: Visual inspection for any changes.
 - Clarity: Visual inspection for any precipitation or cloudiness.
 - Odor: Olfactory assessment by a trained panel or individual to detect any changes in the scent profile. Compare the test sample to the room temperature reference and the control sample.
- Data Recording: Document all observations in a structured table.

Visualizations



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. furfuryl hexanoate, 39252-02-3 [thegoodsentscompany.com]
- 3. flavordata.com [flavordata.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Furfuryl Hexanoate in Fragrance Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593814#furfuryl-hexanoate-application-in-fragrance-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

